

# Application Notes and Protocols for BROMOscan™ Profiling of GSK620

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## Compound of Interest

Compound Name: GSK620

Cat. No.: B2519581

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## Introduction

**GSK620** is a potent and selective chemical probe targeting the second bromodomain (BD2) of the Bromodomain and Extra-Terminal (BET) family of proteins, which includes BRD2, BRD3, BRD4, and BRDT.[1][2] These epigenetic readers play a crucial role in the regulation of gene transcription by recognizing acetylated lysine residues on histones and other proteins.[2] The selective inhibition of BET bromodomains is a promising therapeutic strategy in oncology and immuno-inflammation.[2] **GSK620** exhibits high selectivity for the BD2 domains of BET proteins, with over 200-fold selectivity against other bromodomains, making it a valuable tool for dissecting the specific functions of this domain.[1]

The BROMOscan™ platform is a competitive binding assay used to determine the binding affinities of test compounds against a panel of bromodomains.[3][4] This technology utilizes DNA-tagged bromodomains and an immobilized ligand. Compounds that bind to the bromodomain prevent its interaction with the immobilized ligand, and the amount of bound bromodomain is quantified using a sensitive qPCR method.[3][4] This allows for the determination of dissociation constants (Kd) for compound-bromodomain interactions.[3]

This document provides detailed protocols for the use of **GSK620** in a BROMOscan™ profiling assay and for a cellular assay to confirm target engagement.

## Data Presentation

Table 1: BROMOscan™ Profiling of **GSK620** against BET Family Bromodomains

Bromodomain	Dissociation Constant (Kd) in nM
BRD2 (BD1)	>10,000
BRD2 (BD2)	15
BRD3 (BD1)	>10,000
BRD3 (BD2)	12
BRD4 (BD1)	2500
BRD4 (BD2)	6.3
BRDT (BD1)	>10,000
BRDT (BD2)	15

Note: Data compiled from publicly available sources.

## Experimental Protocols

### BROMOscan™ Profiling of **GSK620**

This protocol outlines the general steps for determining the binding affinity of **GSK620** against a panel of bromodomains using the BROMOscan™ service. For specific details, it is recommended to consult the service provider (e.g., Eurofins Discovery).

Materials:

- **GSK620** compound
- DMSO (cell culture grade)
- BROMOscan™ bromodomain panel (e.g., bromoMAX)[3]
- Assay plates and reagents provided by the BROMOscan™ service

#### Procedure:

- Compound Preparation:
  - Prepare a 10 mM stock solution of **GSK620** in 100% DMSO.
  - Perform serial dilutions of the **GSK620** stock solution in DMSO to create a concentration series for the dose-response curve. A typical 11-point dose-response curve might start at 30  $\mu$ M.
- Assay Execution (as performed by BROMOscan™ service):
  - The BROMOscan™ assay is a competitive binding assay.[\[3\]](#)[\[4\]](#)
  - DNA-tagged bromodomains are incubated with the serially diluted **GSK620**.
  - This mixture is then added to a plate containing an immobilized ligand that binds to the active site of the bromodomain.
  - If **GSK620** binds to the bromodomain, it will compete with the immobilized ligand, reducing the amount of DNA-tagged bromodomain captured on the solid support.[\[3\]](#)
  - After an incubation period, unbound proteins are washed away.
- Detection:
  - The amount of bound, DNA-tagged bromodomain is quantified using qPCR.[\[3\]](#)
  - The signal from qPCR is inversely proportional to the binding affinity of the test compound.
- Data Analysis:
  - The qPCR data is used to generate a dose-response curve by plotting the percentage of bromodomain binding against the logarithm of the **GSK620** concentration.
  - The dissociation constant (Kd) is calculated from the dose-response curve.[\[3\]](#)

## Cellular Target Engagement: LPS-Induced MCP-1 Secretion Assay

This protocol describes a cellular assay to confirm that **GSK620** engages its target in a cellular context by measuring the inhibition of lipopolysaccharide (LPS)-induced Monocyte Chemoattractant Protein-1 (MCP-1) secretion in human peripheral blood mononuclear cells (PBMCs) or whole blood.[\[1\]](#)[\[5\]](#)

### Materials:

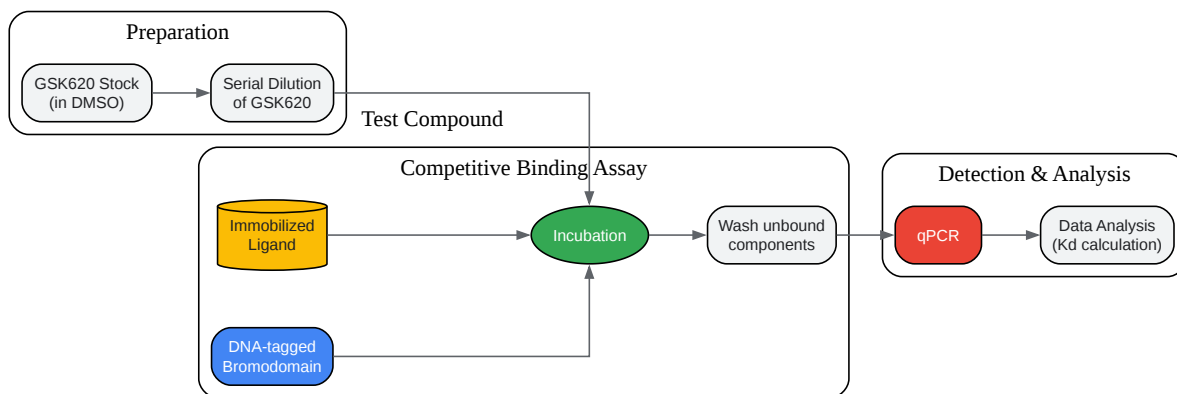
- **GSK620**
- DMSO
- Human whole blood or isolated PBMCs
- RPMI 1640 medium
- Fetal Bovine Serum (FBS)
- Lipopolysaccharide (LPS)
- Phosphate Buffered Saline (PBS)
- Human MCP-1 ELISA kit

### Procedure:

- Cell Preparation:
  - If using whole blood, collect it in sodium heparin-containing tubes.[\[5\]](#)
  - If using PBMCs, isolate them from whole blood using a standard density gradient centrifugation method. Resuspend the cells in RPMI 1640 supplemented with 10% FBS.
- **GSK620** Treatment:
  - Prepare a dilution series of **GSK620** in DMSO.

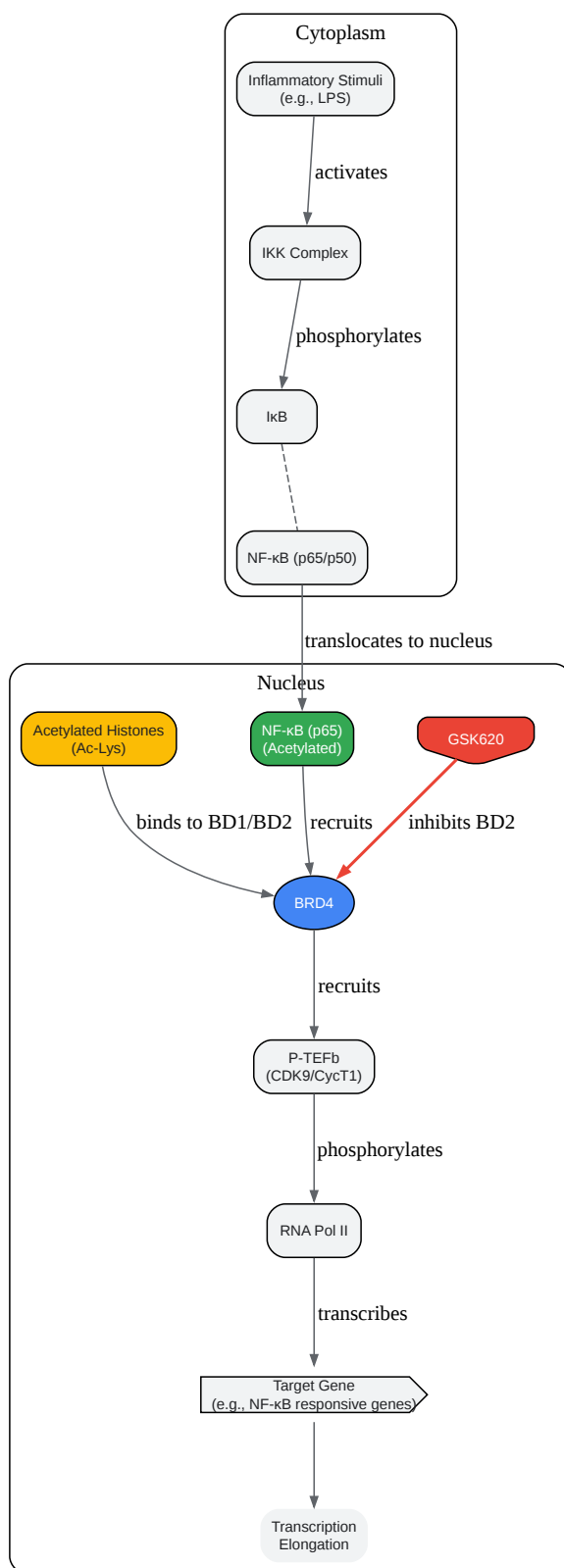
- Add 1  $\mu$ L of the diluted **GSK620** or DMSO (vehicle control) to the wells of a 96-well plate.  
[5]
- Add 130  $\mu$ L of human whole blood or the appropriate number of PBMCs to each well.[5]
- Incubate the plate at 37°C in a 5% CO<sub>2</sub> incubator for 30-60 minutes.[5]
- LPS Stimulation:
  - Prepare a stock solution of LPS in RPMI 1640.
  - Add 10  $\mu$ L of the LPS solution to each well to achieve a final concentration of 200 ng/mL.  
[5]
  - Incubate the plate for 18-24 hours at 37°C in a 5% CO<sub>2</sub> incubator.
- Sample Collection and Analysis:
  - After incubation, add 140  $\mu$ L of PBS to each well.[5]
  - Centrifuge the plate to pellet the cells.
  - Carefully collect the supernatant.
  - Measure the concentration of MCP-1 in the supernatant using a human MCP-1 ELISA kit according to the manufacturer's instructions.
- Data Analysis:
  - Calculate the percentage of inhibition of MCP-1 secretion for each **GSK620** concentration compared to the LPS-stimulated vehicle control.
  - Plot the percentage of inhibition against the logarithm of the **GSK620** concentration to determine the IC<sub>50</sub> value.

## Visualizations



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Caption: BROMOScan™ Experimental Workflow.



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Caption: BET Bromodomain Signaling Pathway Inhibition by **GSK620**.

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